

Personal protective equipment for handling (±)-Jasmonic acid-d5

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Compound of Interest

Compound Name: (±)-Jasmonic acid-d5

Cat. No.: B12407942

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Essential Safety and Handling Guide for (±)-Jasmonic acid-d5

For researchers and scientists engaged in drug development and other laboratory research, meticulous adherence to safety protocols is paramount for the protection of both personnel and research integrity. This guide provides immediate and essential safety, operational, and disposal procedures for handling **(±)-Jasmonic acid-d5**.

(±)-Jasmonic acid-d5, often supplied as a solution in methyl acetate, is classified as a highly flammable liquid that can cause serious eye irritation and may lead to drowsiness or dizziness. [1] It is imperative to handle this compound with the appropriate precautions to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are critical for the safe handling of **(±)-Jasmonic acid-d5**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Protection Type	Required PPE
Eye/Face	Safety glasses with side-shields conforming to EN166, or a face shield. [2] Chemical goggles are recommended when there is a splash hazard.
Skin	Protective gloves (e.g., nitrile rubber, tested to EN374). A lab coat or a chemical-resistant apron should be worn. [2]
Respiratory	A NIOSH-approved respirator with an appropriate cartridge should be used in cases of insufficient ventilation or when aerosols are generated. [2]
Body	A long-sleeved lab coat is standard. For larger quantities or if there is a risk of splashing, chemical-resistant coveralls may be necessary. [2]
Footwear	Sturdy, closed-toe footwear is required. [2]

Operational Plan: A Step-by-Step Guide for Safe Handling

A systematic workflow is crucial to minimize the risk of exposure and ensure a safe laboratory environment.

1. Preparation:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[\[2\]](#)
- Verify that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Confirm that all required PPE is available and in good condition.
- Have spill containment materials, such as absorbent pads, readily available.[\[2\]](#)

2. Handling:

- Wear all required PPE before handling the compound.[\[2\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Avoid direct contact with skin and eyes.[\[2\]](#)
- Use appropriate tools, such as spatulas or forceps, for handling.[\[2\]](#)
- Keep the container tightly sealed when not in use.[\[1\]](#)
- Avoid breathing dust, fumes, gas, mists, vapors, or spray.[\[3\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the storage area.[\[1\]](#)
- Store in the original, tightly sealed container.[\[4\]](#)

Disposal Plan

All waste materials contaminated with **(±)-Jasmonic acid-d5** must be treated as hazardous waste.[\[2\]](#)

1. Waste Segregation:

- Collect all solid waste (e.g., contaminated gloves, wipes, weigh boats) in a designated and clearly labeled hazardous waste container.[\[2\]](#)
- Collect liquid waste in a separate, compatible, and clearly labeled hazardous waste container.[\[2\]](#)
- Do not mix with other incompatible waste streams.[\[2\]](#)

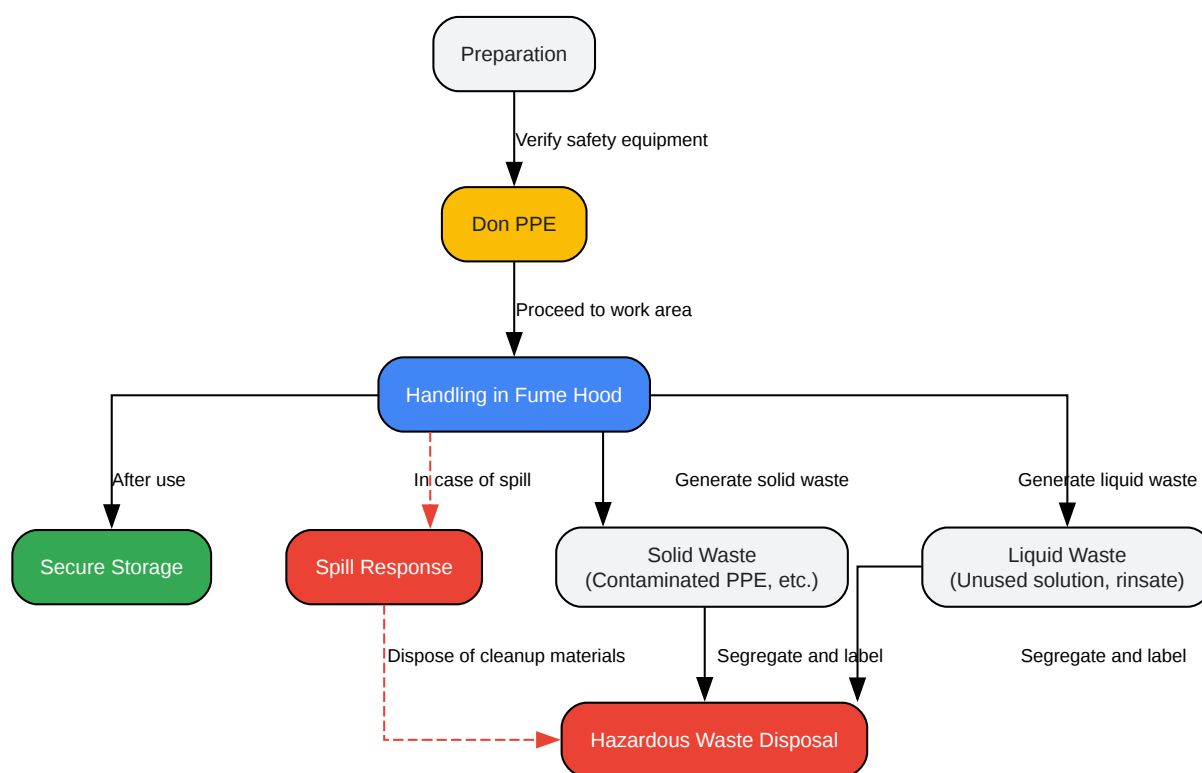
2. Container Labeling:

- Clearly label all waste containers with the full chemical name and associated hazards (e.g., "**(±)-Jasmonic acid-d5** in Methyl Acetate," "Flammable," "Eye Irritant").

3. Disposal Procedure:

- Dispose of contaminated material as waste according to institutional and local regulations.^[1]
- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.

Experimental Workflow for Safe Handling and Disposal



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